

Application Notes and Protocols for the Quantification of Pregabalinum Naproxencarbilum

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Compound of Interest

Compound Name: *Pregabalinum naproxencarbilum*

CAS No.: 1221072-91-8

Cat. No.: B15616729

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Analytical Strategy for **Pregabalinum Naproxencarbilum**:

Pregabalinum naproxencarbilum is a conjugate of pregabalin and naproxen. Direct quantification of the intact molecule may be possible with specialized mass spectrometry techniques, but a more common and practical approach in pharmaceutical analysis involves the cleavage of the conjugate into its constituent active pharmaceutical ingredients (APIs), pregabalin and naproxen, followed by their individual or simultaneous quantification. This document provides detailed analytical methods for the quantification of pregabalin and naproxen, which can be applied to the analysis of "**Pregabalinum naproxencarbilum**" following an appropriate sample preparation procedure to induce hydrolysis of the carbamate linkage.

Quantification of Pregabalin

Pregabalin lacks a significant chromophore, which makes its direct UV detection challenging at higher wavelengths. Therefore, derivatization is often employed for UV or fluorescence

detection. Alternatively, mass spectrometry (MS) provides a sensitive and specific method for its direct quantification without derivatization.

Application Note: Quantification of Pregabalin by RP-HPLC with UV Detection (Post-Derivatization)

This method describes the quantification of pregabalin in pharmaceutical dosage forms using reverse-phase high-performance liquid chromatography (RP-HPLC) with UV detection after derivatization with 1-fluoro-2,4-dinitrobenzene (FDNB).

Table 1: Quantitative Data for Pregabalin Quantification by RP-HPLC-UV (Post-Derivatization)

Parameter	Result
Linearity Range	1 - 100 µg/mL[1]
Correlation Coefficient (r ²)	> 0.999[1]
Limit of Detection (LOD)	Not Reported
Limit of Quantification (LOQ)	Not Reported
Precision (%RSD)	Within-day: 0.84 - 1.98% Between-day: 0.84 - 1.98%[1]
Accuracy/Recovery	99.92 ± 0.58% (Standard Addition)[1]

1. Materials and Reagents:

- Pregabalin reference standard
- 1-fluoro-2,4-dinitrobenzene (FDNB)
- Acetonitrile (HPLC grade)
- Sodium dihydrogen phosphate
- Potassium chloride
- Boric acid

- Hydrochloric acid (HCl)
- Methanol (HPLC grade)
- Water (HPLC grade or deionized)

2. Chromatographic Conditions:

- Column: Nova-Pak C18, 4 μ m, 3.9 x 150 mm
- Mobile Phase: Acetonitrile : 50 mM Sodium Dihydrogen Phosphate (pH 2.5) (60:40, v/v)[1]
- Flow Rate: 1.0 mL/min
- Detection Wavelength: 360 nm[1]
- Injection Volume: 20 μ L
- Column Temperature: Ambient

3. Preparation of Solutions:

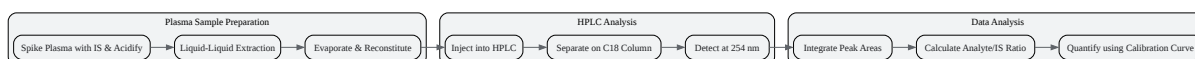
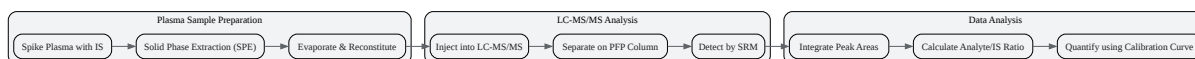
- Standard Stock Solution (200 μ g/mL): Dissolve 20 mg of pregabalin reference standard in 100 mL of distilled water.[1]
- Calibration Standards: Prepare a series of dilutions from the stock solution to obtain concentrations ranging from 1 to 100 μ g/mL.[1]
- FDNB Reagent (16 mM): Dissolve 300 mg of FDNB in 100 mL of acetonitrile. Handle with care as it is a skin irritant.[1]
- Borate Buffer (0.25 M, pH 8.2): Dissolve appropriate amounts of KCl and H₃BO₃ in distilled water and adjust the pH to 8.2.[1]
- Sample Preparation (from Capsules): Weigh the contents of 20 capsules and calculate the average weight. Take an amount of powder equivalent to 75 mg of pregabalin and transfer to a 100 mL volumetric flask. Add about 70 mL of distilled water and sonicate for 15 minutes.

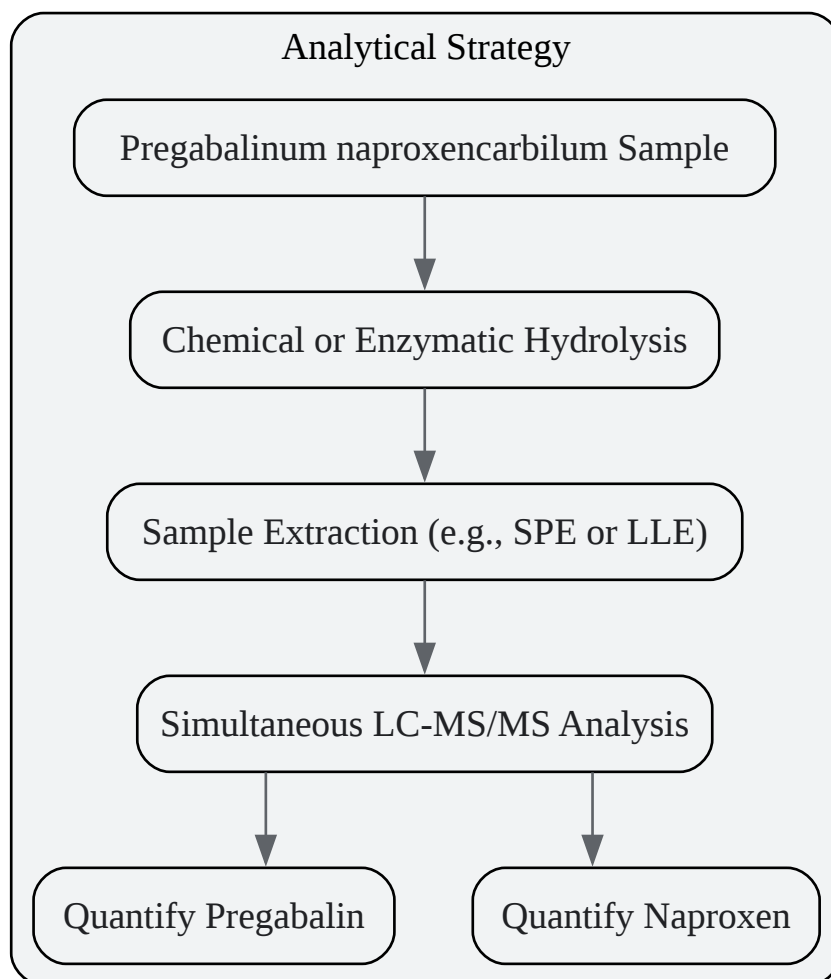
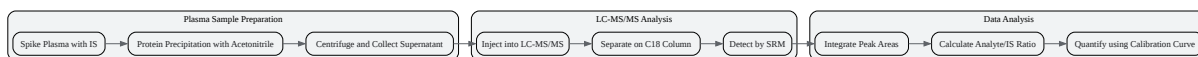
Cool and make up to volume with distilled water. Filter the solution through a 0.45 μm syringe filter. Dilute the filtrate 20-fold before derivatization.[1]

4. Derivatization Procedure:

- In a test tube, mix 500 μL of the standard or sample solution, 500 μL of borate buffer, 75 μL of FDNB reagent, and 2 mL of acetonitrile.[1]
- Vortex the mixture for 5 seconds and heat at 60 $^{\circ}\text{C}$ for 30 minutes.[1]
- Cool the mixture to room temperature.[1]
- Add 75 μL of 1 M HCl solution and vortex.[1]
- The solution is ready for injection into the HPLC system.

Workflow for Pregabalin Quantification by RP-HPLC-UV





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References

- [1. asianpubs.org \[asianpubs.org\]](http://asianpubs.org)
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